

Preliminary Efficacy of NSC61610: An Immunomodulatory Agent Targeting LANCL2

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Compound of Interest

Compound Name: NSC61610

Cat. No.: B1680230

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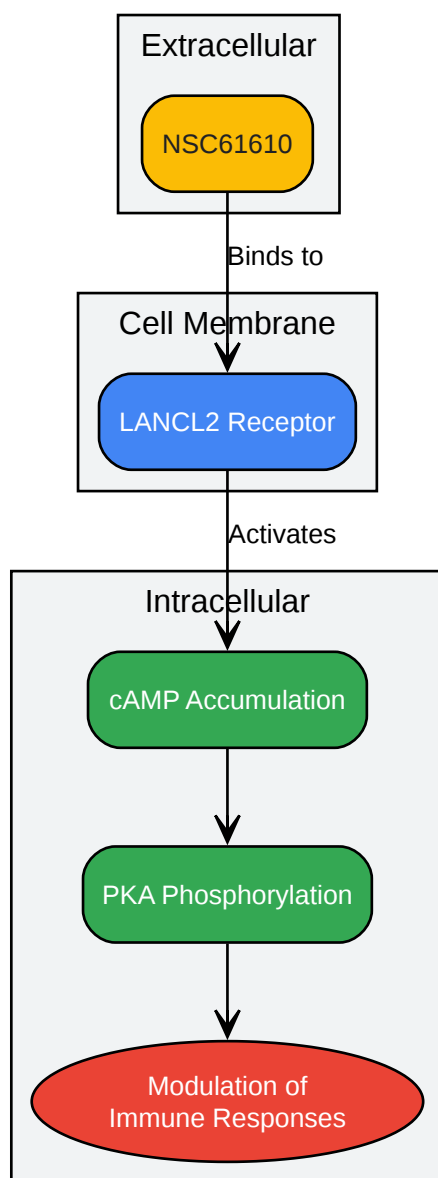
This technical guide provides a comprehensive overview of the preliminary studies on the efficacy of **NSC61610**, a novel small molecule that has demonstrated significant immunomodulatory effects. The primary focus of existing research has been on its role in mitigating inflammation, particularly in the context of infectious diseases such as influenza. The core mechanism of action for **NSC61610** involves its function as a ligand for the Lanthionine Synthetase C-like 2 (LANCL2) receptor.

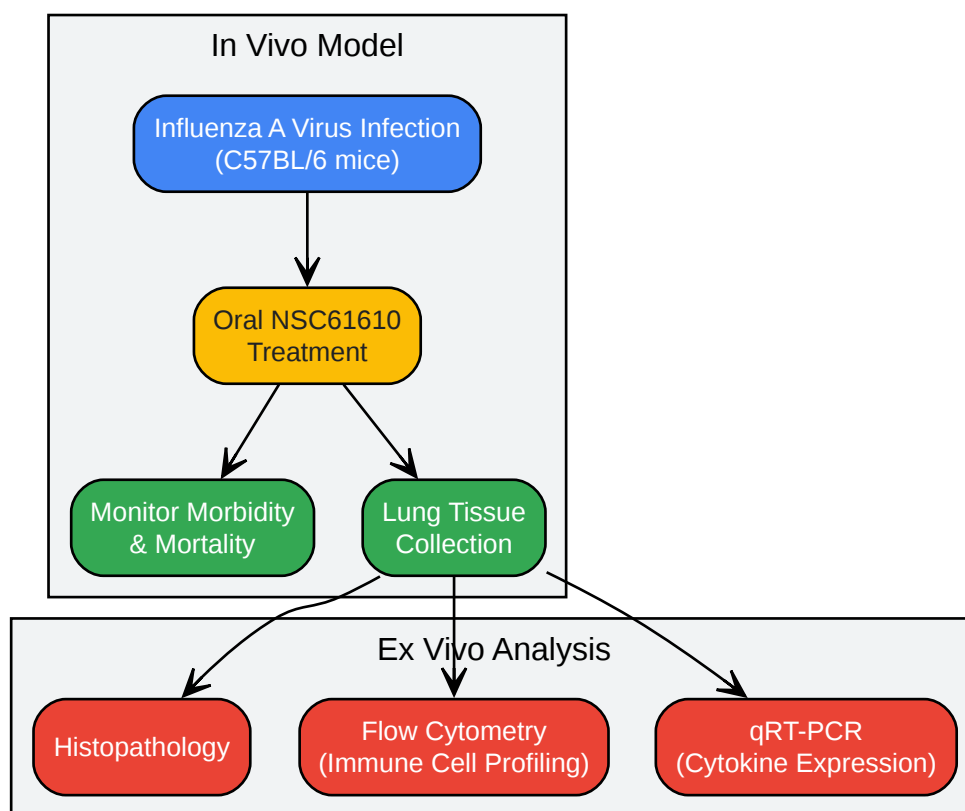
Core Mechanism of Action

NSC61610 acts as an orally active ligand for LANCL2.^[1] The binding of **NSC61610** to LANCL2 initiates a signaling cascade that has been shown to modulate host immune responses. This activation of the LANCL2 pathway is central to the therapeutic effects observed in preclinical models.^{[2][3]}

Signaling Pathway

The interaction between **NSC61610** and LANCL2 leads to the activation of downstream signaling pathways that play a crucial role in regulating inflammation. Key signaling events include the accumulation of cyclic AMP (cAMP) and the phosphorylation of protein kinase A (PKA).^[1] This pathway ultimately influences the expression of various cytokines and the trafficking of immune cells. The therapeutic actions of **NSC61610** are abrogated when LANCL2 is silenced, confirming its dependence on this receptor.^[1]





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